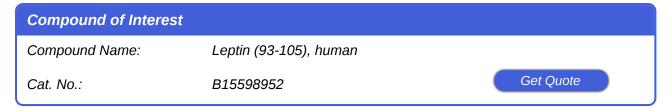




Reconstituting Lyophilized Human Leptin (93-105): Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the reconstitution, handling, and use of lyophilized human Leptin (93-105). Leptin (93-105) is a fragment of the human leptin protein, a key hormone in the regulation of energy balance and metabolism.[1][2] These guidelines are intended to ensure the optimal performance and integrity of the peptide in various research applications.

Product Information and Storage

Proper handling and storage are crucial for maintaining the biological activity of lyophilized Leptin (93-105).

1.1. Storage of Lyophilized Peptide

Upon receipt, lyophilized Leptin (93-105) should be stored under desiccated conditions. For long-term storage, it is recommended to keep the peptide at -20°C or -80°C.[1]

Table 1: Recommended Storage Conditions for Lyophilized Leptin (93-105)



Storage Condition	Duration	Notes
Refrigerated (2-8°C)	Up to 6 months	For short-term storage.
Frozen (-20°C)	Up to 1 month (sealed)	Protect from moisture and light.[1]
Ultra-low Freezer (-80°C)	Up to 6 months (sealed)	Recommended for long-term storage; protect from moisture and light under nitrogen.[1]

1.2. Storage of Reconstituted Peptide

Once reconstituted, the peptide solution is less stable than its lyophilized form. It is advisable to prepare fresh solutions for each experiment or to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.

Table 2: Recommended Storage Conditions for Reconstituted Leptin (93-105)

Storage Condition	Duration	Notes
Refrigerated (4-8°C)	2-7 days	For immediate use.[3]
Frozen (≤ -20°C)	Up to 3 months	Aliquots are recommended to avoid degradation.[3]
Ultra-low Freezer (-80°C)	Up to 6 months	For long-term storage of stock solutions.[1]

Reconstitution Protocol

The choice of solvent for reconstitution depends on the peptide's amino acid sequence and the intended downstream application. The amino acid sequence for human Leptin (93-105) is Asn-Val-Ile-Gln-Ile-Ser-Asn-Asp-Leu-Glu-Asn-Leu-Arg (NVIQISNDLENLR).[4]

2.1. Recommended Solvents

Based on its sequence, Leptin (93-105) is a hydrophilic peptide. For in vitro studies, sterile, high-purity water or aqueous buffers are generally suitable. For applications requiring organic



solvents, Dimethyl Sulfoxide (DMSO) is a common choice.

Table 3: Solubility of Leptin (93-105)

Solvent	Concentration	Notes
DMSO	50 mg/mL (32.73 mM)	May require sonication and warming to 60°C. Use freshly opened DMSO as it is hygroscopic.[1]
Water (H ₂ O)	Soluble	Recommended for many biological assays.[5]

2.2. Step-by-Step Reconstitution Procedure

- Equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect the peptide's stability.
- Solvent Addition: Using a sterile pipette tip, add the appropriate volume of the recommended solvent (e.g., sterile distilled water, PBS, or DMSO) to the vial. The volume will depend on the desired final concentration.
- Dissolution: Gently vortex or swirl the vial to dissolve the peptide completely. Avoid vigorous shaking, which can cause peptide aggregation or degradation. If necessary, sonication can be used to aid dissolution.[6]
- Verification: Ensure the solution is clear and free of any visible particulates before use.

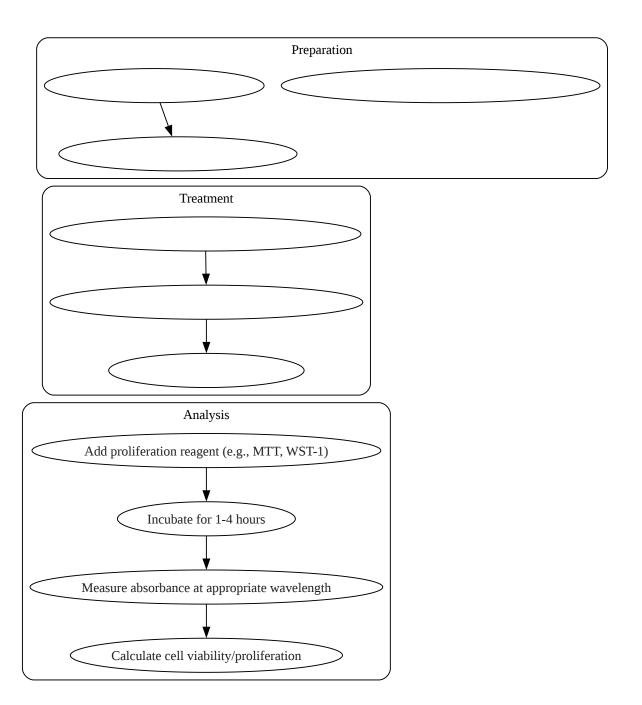
Experimental Protocols

The following are example protocols that can be adapted for use with reconstituted human Leptin (93-105).

3.1. In Vitro Cell-Based Proliferation Assay



This protocol describes a general method to assess the effect of Leptin (93-105) on the proliferation of a responsive cell line.





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Caption: Overview of potential Leptin (93-105) signaling pathways.

The primary signaling pathways activated by leptin include:

• JAK/STAT Pathway: The binding of leptin to its receptor leads to the activation of Janus kinase 2 (JAK2), which in turn phosphorylates Signal Transducer and Activator of Transcription 3 (STAT3). P[7]hosphorylated STAT3 then dimerizes, translocates to the nucleus, and regulates the transcription of target genes. *[7] PI3K/Akt Pathway: Leptin can also activate the phosphatidylinositol 3-kinase (PI3K)/Akt pathway, which is involved in cell survival and metabolism. *[8] MAPK/ERK Pathway: The mitogen-activated protein kinase (MAPK)/extracellular signal-regulated kinase (ERK) pathway can also be activated by leptin and is associated with cell proliferation and differentiation.

[8]### 5. In Vivo Experimental Protocol

The following is a general protocol for administering Leptin (93-105) to a rodent model to study its effects on metabolic parameters.

Workflow for In Vivo Study



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Caption: General workflow for an in vivo study with Leptin (93-105).

Methodology:



- Animal Acclimatization: Acclimatize the animals (e.g., mice or rats) to the housing conditions for at least one week before the experiment.
- Baseline Measurements: Record baseline body weight and food intake for several days to establish a stable baseline.
- Group Assignment: Randomly assign animals to different treatment groups (e.g., vehicle control and one or more doses of Leptin (93-105)).
- Peptide Administration: Reconstitute Leptin (93-105) in a sterile, biocompatible vehicle (e.g., sterile saline). Administer the peptide to the animals via a suitable route (e.g., intraperitoneal or subcutaneous injection) at the desired dose and frequency.
- Monitoring: Monitor body weight, food intake, and water intake daily throughout the study period.
- Terminal Procedures: At the end of the study, collect blood samples for analysis of metabolic parameters (e.g., glucose, insulin, lipids). Tissues of interest (e.g., hypothalamus, adipose tissue, liver) can also be collected for further analysis (e.g., histology, gene expression, protein analysis).
- Data Analysis: Analyze the collected data to determine the in vivo effects of Leptin (93-105)
 on the measured parameters.

Disclaimer: These protocols are intended as a guide. Researchers should optimize the conditions for their specific experimental setup, cell lines, and animal models. Always adhere to institutional guidelines and regulations for laboratory safety and animal welfare.

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